

# Application Notes and Protocols: Utilizing Pro-Hyp in 3D Skin Equivalent Models

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## Compound of Interest

Compound Name: *H-Pro-Hyp-OH*

Cat. No.: B095322

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## Introduction

Prolyl-hydroxyproline (Pro-Hyp), a dipeptide derived from collagen, has emerged as a significant bioactive molecule in skin health and rejuvenation.<sup>[1][2][3][4][5][6][7]</sup> Ingested collagen is broken down into small peptides, including Pro-Hyp, which are then absorbed into the bloodstream and reach the skin.<sup>[1][5]</sup> This document provides detailed application notes and protocols for utilizing Pro-Hyp in three-dimensional (3D) skin equivalent models to investigate its efficacy and mechanisms of action for cosmetic and dermatological applications. These models, which mimic the structure and function of human skin, offer a powerful platform for preclinical testing.

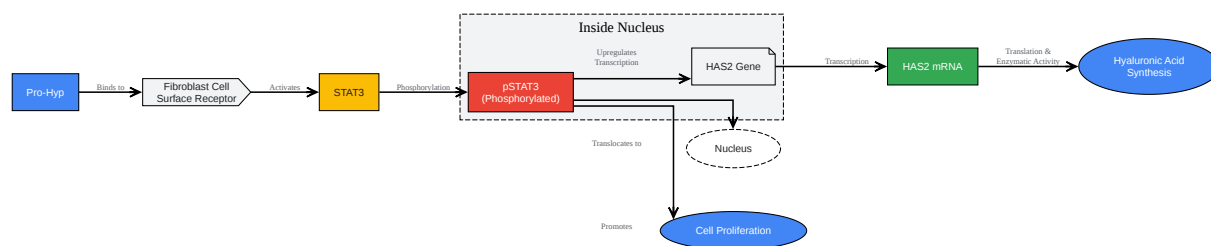
## Mechanism of Action

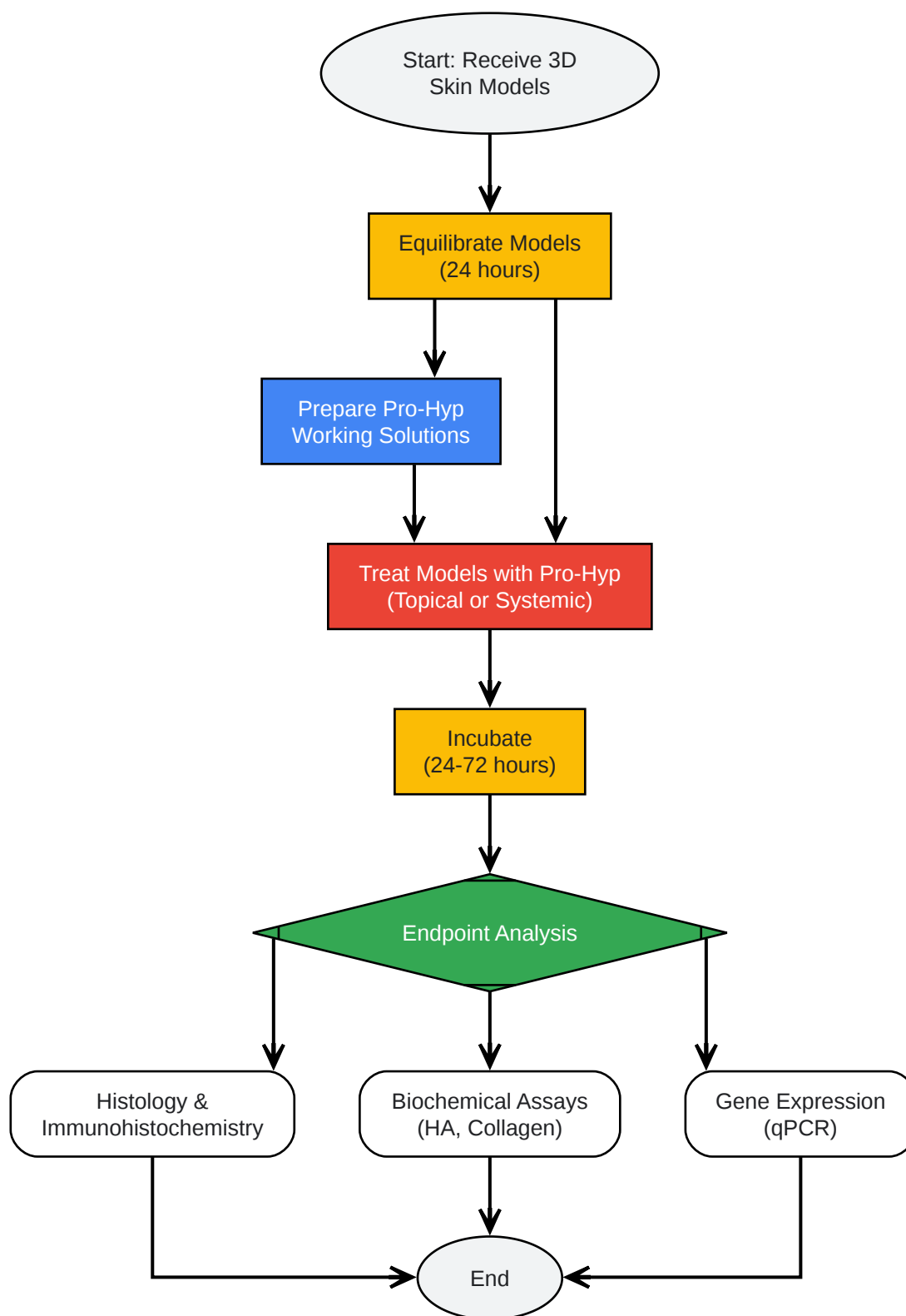
Pro-Hyp primarily exerts its effects on dermal fibroblasts, the main cell type in the dermis responsible for producing extracellular matrix (ECM) components that provide the skin with its structure and elasticity.<sup>[4]</sup> The key mechanism of action involves the stimulation of cell proliferation and the synthesis of crucial ECM molecules like hyaluronic acid.<sup>[1][4][5]</sup>

## Signaling Pathway

Studies have shown that Pro-Hyp activates the STAT3 (Signal Transducer and Activator of Transcription 3) signaling pathway in human dermal fibroblasts.<sup>[1]</sup> This activation leads to the

upregulation of Hyaluronan Synthase 2 (HAS2), a key enzyme responsible for hyaluronic acid synthesis.[\[1\]](#)[\[5\]](#)





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